

# Personal protective equipment for handling 4-Nitrobenzophenone

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## Compound of Interest

Compound Name: 4-Nitrobenzophenone

Cat. No.: B109985

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## Essential Safety and Handling Guide for 4-Nitrobenzophenone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Nitrobenzophenone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

## I. Immediate Safety Information

**4-Nitrobenzophenone** is a chemical that requires careful handling to prevent potential health hazards. While it is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it can cause skin and eye irritation.<sup>[1]</sup> Adherence to the following personal protective equipment (PPE) guidelines is mandatory.

### A. Required Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against exposure. The following equipment must be worn at all times when handling **4-Nitrobenzophenone**:

PPE Category	Item	Specifications
Eye Protection	Safety glasses with side shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves	Nitrile, neoprene, or other suitable gloves should be worn to prevent skin contact. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Laboratory coat	A fully buttoned lab coat is required to protect against accidental spills. <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	Dust mask (e.g., N95)	Recommended when handling the powder to avoid inhalation, especially if dust is generated. <a href="#">[5]</a>

## B. First Aid Measures

In case of accidental exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. <a href="#">[2]</a> If irritation persists, seek medical attention. <a href="#">[1]</a> <a href="#">[6]</a>
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. <a href="#">[2]</a> If skin irritation occurs, get medical advice. <a href="#">[1]</a> <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. <a href="#">[2]</a> Rinse mouth with water. If the person is conscious, give them plenty of water to drink. <a href="#">[2]</a> Seek immediate medical assistance. <a href="#">[2]</a>
Inhalation	Remove the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[7]</a>

## II. Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of **4-Nitrobenzophenone**.

### A. Preparation and Engineering Controls

- Ventilation: Always handle **4-Nitrobenzophenone** in a well-ventilated area. A chemical fume hood is recommended, especially when working with larger quantities or when there is a potential for dust generation.[\[4\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[\[4\]](#)
- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **4-Nitrobenzophenone**.[\[4\]](#)

### B. Handling Procedures

- **Avoid Contact:** Prevent all personal contact with the chemical. Avoid contact with skin, eyes, and clothing.[2][3]
- **Minimize Dust:** Handle the solid powder carefully to minimize dust formation.
- **Personal Hygiene:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical.[2]
- **Storage:** Store **4-Nitrobenzophenone** in a tightly closed container in a dry, cool, and well-ventilated place.[2][3] Keep it away from incompatible materials such as strong oxidizing agents and strong bases.[2]

### III. Disposal Plan

Proper disposal of **4-Nitrobenzophenone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

#### A. Waste Characterization

Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste. Consult local, regional, and national hazardous waste regulations for complete and accurate classification.[2]

#### B. Disposal Procedure

- **Containment:** Collect all waste material, including any contaminated PPE, in a suitable, labeled, and sealed container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste" and the chemical name "**4-Nitrobenzophenone.**"
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not empty it into drains or release it into the environment.[2]
- **Container Disposal:** Empty containers should be triple-rinsed with a suitable solvent and disposed of in accordance with local regulations.

## IV. Chemical and Physical Properties

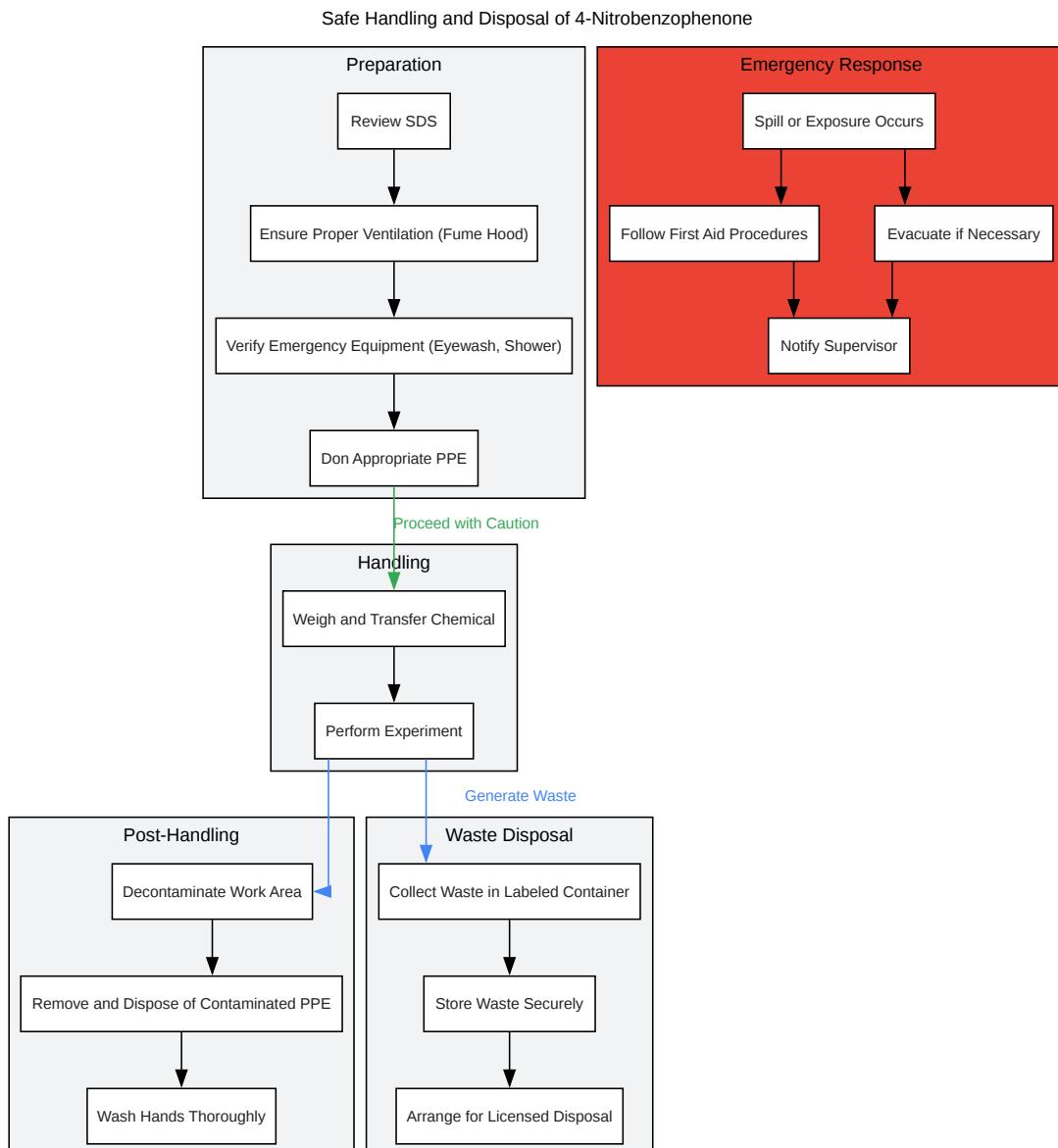
The following table summarizes key quantitative data for **4-Nitrobenzophenone**.

Property	Value
CAS Number	1144-74-7[2]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> NO <sub>3</sub> [3]
Molecular Weight	227.22 g/mol [3]
Appearance	White to light yellow or green crystalline powder[3]
Melting Point	136 - 138 °C[2]
Boiling Point	368.9 °C (estimate)[3]
Solubility	Moderately soluble in ethanol and acetone; poorly soluble in water.[3]
Storage Temperature	Below +30°C[3][8]

Occupational exposure limits for **4-Nitrobenzophenone** have not been established by region-specific regulatory bodies.[2]

## V. Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **4-Nitrobenzophenone**.



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Caption: Workflow for safe handling and disposal of **4-Nitrobenzophenone**.

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